

GNA11 Antibody: Application Notes and Protocols for Western Blot and Immunohistochemistry

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Compound of Interest

Compound Name: **GA11**

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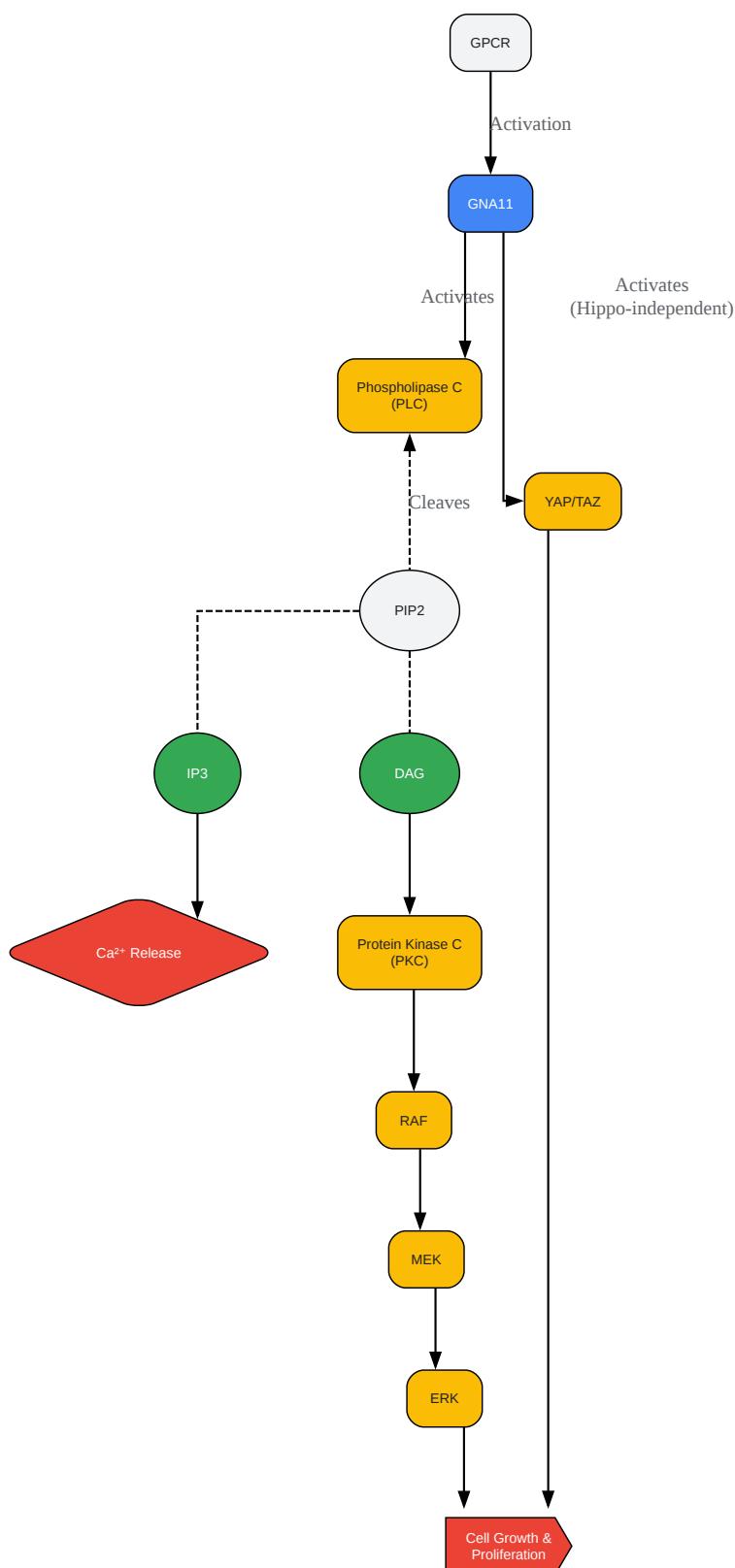
For Researchers, Scientists, and Drug Development Professionals

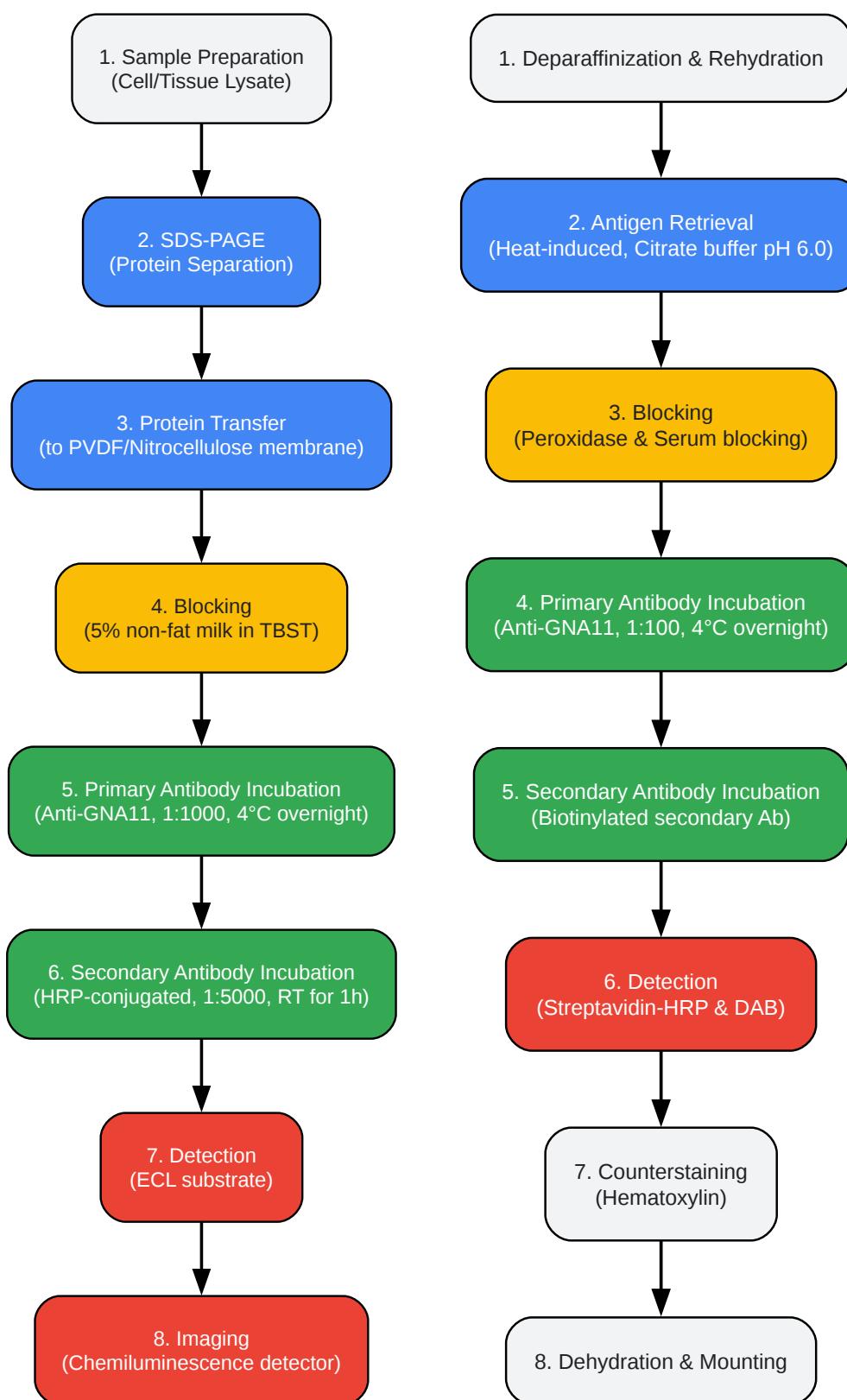
Introduction

Guanine nucleotide-binding protein G(q) subunit alpha-11 (GNA11) is a crucial member of the Gq class of G-protein alpha subunits.^[1] It acts as a transducer downstream of G protein-coupled receptors (GPCRs), playing a significant role in various transmembrane signaling systems.^{[1][2]} GNA11 is involved in activating phospholipase C, which in turn initiates a cascade of downstream signaling pathways, including the PKC/MAPK/MEK/ERK, Trio/Rho/Rac/YAP, PI3K/Akt/mTOR, and ARF6/GEP100 pathways.^[3] Mutations in the GNA11 gene are frequently implicated in uveal melanoma, making it a protein of high interest in cancer research and drug development.^[4] This document provides detailed application notes and protocols for the use of GNA11 antibodies in Western Blot (WB) and Immunohistochemistry (IHC) applications.

GNA11 Signaling Pathway

GNA11 is a key component of intracellular signaling cascades initiated by GPCRs. Upon activation, GNA11 stimulates Phospholipase C (PLC), leading to the generation of inositol triphosphate (IP3) and diacylglycerol (DAG). These second messengers trigger a variety of downstream effects, including the activation of the MAPK and YAP pathways, which are critical for cell growth and proliferation.^{[3][5]}



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